

4,4'-Bis(triethoxysilyl)-1,1'-biphenyl molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,4'-Bis(triethoxysilyl)-1,1'-biphenyl

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An In-depth Technical Guide to **4,4'-Bis(triethoxysilyl)-1,1'-biphenyl**

Introduction

4,4'-Bis(triethoxysilyl)-1,1'-biphenyl is an organosilicon compound featuring a rigid biphenyl core functionalized with a triethoxysilyl group at both para positions. This unique structure imparts valuable properties, making it a significant precursor in the field of materials science. The biphenyl unit provides thermal stability and desirable optical properties, while the terminal triethoxysilyl groups allow for hydrolysis and condensation reactions. These reactions are fundamental to forming stable silicon-oxygen networks (siloxane bonds), making the molecule an ideal building block for creating hybrid organic-inorganic materials through sol-gel processes.^{[1][2]} Its applications range from the synthesis of advanced nanomaterials to its use as a cross-linking agent and a surface modification agent.^[1]

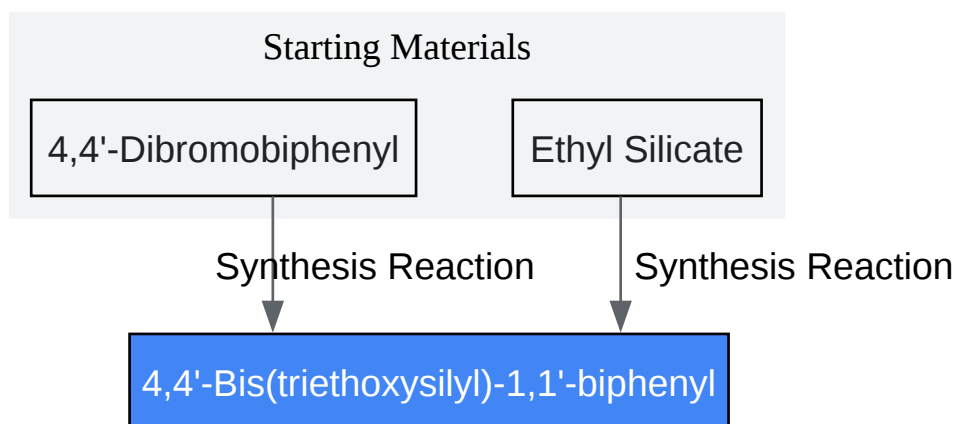
Physicochemical Properties

The key physical and chemical properties of **4,4'-Bis(triethoxysilyl)-1,1'-biphenyl** are summarized below. This data is essential for its handling, storage, and application in various experimental setups. The compound is typically a colorless to pale yellow liquid or solid that is soluble in many organic solvents and reacts slowly with moisture.^{[1][3]}

Property	Value
Molecular Weight	478.73 g/mol [4][5]
Molecular Formula	C ₂₄ H ₃₈ O ₆ Si ₂ [1][4][6]
CAS Number	123640-93-7[6]
Appearance	Colorless to pale yellow liquid or solid[1]
Boiling Point	203-206 °C @ 0.3 mmHg[3]
Density	1.047 g/mL at 25 °C[3]
Refractive Index	1.5039[3]
Flash Point	> 110 °C (> 230 °F)[3]
Hydrolytic Sensitivity	Reacts slowly with moisture/water[3]

Synthesis and Reactivity

The synthesis of **4,4'-Bis(triethoxysilyl)-1,1'-biphenyl** can be achieved using raw materials such as 4,4'-Dibromobiphenyl and ethyl silicate.[3] The core reactivity of the molecule is dominated by the hydrolysis of its triethoxysilyl groups to form reactive silanol (Si-OH) groups. These silanols can then undergo condensation with other silanol groups or with hydroxyl groups on inorganic surfaces to form stable siloxane (Si-O-Si) bonds. This reactivity is the foundation of the sol-gel process and makes the compound an effective coupling agent and precursor for crosslinked materials.[1] It has also been shown to be a reactive nucleophile in palladium-catalyzed cross-coupling reactions.



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Caption: General synthesis pathway for **4,4'-Bis(triethoxysilyl)-1,1'-biphenyl**.

Key Applications

The bifunctional nature of **4,4'-Bis(triethoxysilyl)-1,1'-biphenyl** makes it a versatile precursor for a variety of advanced materials, particularly in nanotechnology and polymer science.

- **Nanomaterials Precursor:** It is utilized as a primary building block to prepare helical 4,4'-biphenylene-silica nanotubes and nanoribbons.[3] It also serves as an indicator for determining the chirality of these helical silica structures.[3]
- **Thin Films:** Biphenylene-bridged silsesquioxane thin films can be fabricated by the sol-gel method using this compound.[3]
- **Hybrid Nanofibers:** In a notable application, it is used to create the first purely hybrid organic-inorganic organosilane nanofibers through a combination of a sol-gel process and electrospinning techniques, without the need for polymer additives.[2]
- **Crosslinked Polymers:** The molecule is used in condensation reactions with linear aliphatic diols to produce biphenyl-bridged, crosslinked polyalkoxysilanes.[3]

Experimental Protocols

Protocol: Preparation of Hybrid Nanofibers via Sol-Gel and Electrospinning

This protocol details the synthesis of pure hybrid organosilane nanofibers composed solely of **4,4'-Bis(triethoxysilyl)-1,1'-biphenyl** (BTEBP), adapted from a patented process.[2] The method combines a sol-gel process with an electrospinning technique.[2]

Materials:

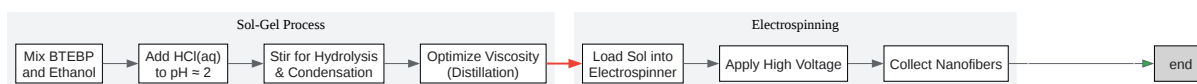
- **4,4'-Bis(triethoxysilyl)-1,1'-biphenyl** (BTEBP, ≥90%)[2]
- Ethanol (EtOH, 99.9%)[2]

- Deionized water (H₂O)[2]
- Hydrochloric acid (HCl, 35%)[2]

Procedure:

- Sol Preparation:
 - In a suitable reaction vessel, mix BTEBP and ethanol.
 - Stir the mixture vigorously at 700 rpm for 30 minutes at room temperature.[2]
 - Prepare an aqueous solution of HCl. Add this solution dropwise to the BTEBP/ethanol mixture to initiate hydrolysis. The molar ratio between deionized water and the organosilane precursor is a critical parameter.[2]
 - Adjust the final pH of the sol to approximately 2 using the HCl solution.[2]
 - Continue stirring the sol to allow for the hydrolysis and condensation reactions to proceed, leading to an increase in viscosity.
- Viscosity Optimization:
 - Monitor the viscosity of the sol over time. The viscosity must be optimized for the electrospinning process.[2]
 - If necessary, adjust the viscosity by controlled distillation of the solvent (ethanol).[2]
- Electrospinning:
 - Load the prepared sol with optimal viscosity into an industrial roller electrospinning machine (e.g., Nanospider™).[2]
 - Apply a high voltage to the system to initiate the electrospinning process, directing the charged jet of sol onto a collector.
 - The solvent evaporates rapidly, resulting in the formation of solid hybrid nanofibers on the collector.[2]

- Characterization:
 - The resulting nanofibers can be characterized using techniques such as Scanning Electron Microscopy (SEM) to analyze morphology and diameter, Fourier-Transform Infrared (FTIR) and Raman Spectroscopy to confirm the chemical structure, and Thermogravimetric Analysis (TGA) to assess thermal stability.[2]



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Caption: Experimental workflow for hybrid nanofiber synthesis.

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References

- 1. CAS 123640-93-7: 4 4'-BIS(TRIETHOXY-SILYL)-1 1'-BIPHENYL [cymitquimica.com]
- 2. researchgate.net [researchgate.net]
- 3. 4 4'-BIS(TRIETHOXY-SILYL)-1 1'-BIPHENYL CAS#: 123640-93-7 [m.chemicalbook.com]
- 4. 4 4'-BIS(TRIETHOXY-SILYL)-1 1'-BIPHENYL | 123640-93-7 [chemicalbook.com]
- 5. 4 4'-BIS(TRIETHOXY-SILYL)-1 1'-BIPHENYL synthesis - chemicalbook [chemicalbook.com]
- 6. 4,4'-Bis(triethoxysilyl)-1,1'-biphenyl | C₂₄H₃₈O₆Si₂ | CID 14951443 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4,4'-Bis(triethoxysilyl)-1,1'-biphenyl molecular weight]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b053964#4-4-bis-triethoxysilyl-1-1-biphenyl-molecular-weight>]

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